

An assessment of the environmental impact of Pefurazoate compared to other azole fungicides.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pefurazoate**

Cat. No.: **B017192**

[Get Quote](#)

A Comparative Environmental Risk Profile of Pefurazoate and Other Key Azole Fungicides

For Researchers, Scientists, and Drug Development Professionals: An objective analysis of the environmental impact of **Pefurazoate** in comparison to other widely used azole fungicides, supported by experimental data and detailed methodologies.

The azole class of fungicides represents a cornerstone in the management of fungal pathogens in agriculture and medicine. However, their widespread use has led to increasing scrutiny of their environmental fate and non-target effects. This guide provides a comparative assessment of the environmental impact of **Pefurazoate** against other prominent azole fungicides, namely Tebuconazole, Propiconazole, Difenoconazole, and Epoxiconazole. This analysis is based on a review of available ecotoxicological data, focusing on key environmental indicators such as aquatic toxicity and soil persistence.

A significant challenge in this comparative assessment is the limited publicly available ecotoxicological data for **Pefurazoate**, hindering a direct and comprehensive quantitative comparison with other more extensively studied azoles. This guide presents the available data while highlighting these gaps.

Quantitative Environmental Impact Data

The following tables summarize the available data on the aquatic toxicity and soil persistence of the selected azole fungicides.

Table 1: Acute Aquatic Toxicity of Selected Azole Fungicides

Fungicide	Fish (96-hr LC50, mg/L)	Invertebrates (Daphnia magna, 48-hr EC50, mg/L)	Algae (72-hr EC50, mg/L)
Pefurazoate	Data not available	Data not available	Data not available
Tebuconazole	2.3 - 498[1]	2.37[1]	Data not available
Propiconazole	4.2[2]	9.0 (48-hr)[3]	Data not available
Difenoconazole	2.68[4]	0.97[1][5][6]	Data not available
Epoxiconazole	Data not available	Data not available	Data not available

Table 2: Soil Persistence of Selected Azole Fungicides

Fungicide	Soil Half-life (DT50, days)
Pefurazoate	Data not available
Tebuconazole	49 - 610[7]
Propiconazole	30 - 112[8]
Difenoconazole	>115 (field), >175 (lab)[9][10]
Epoxiconazole	20 - 69[11][12][13]

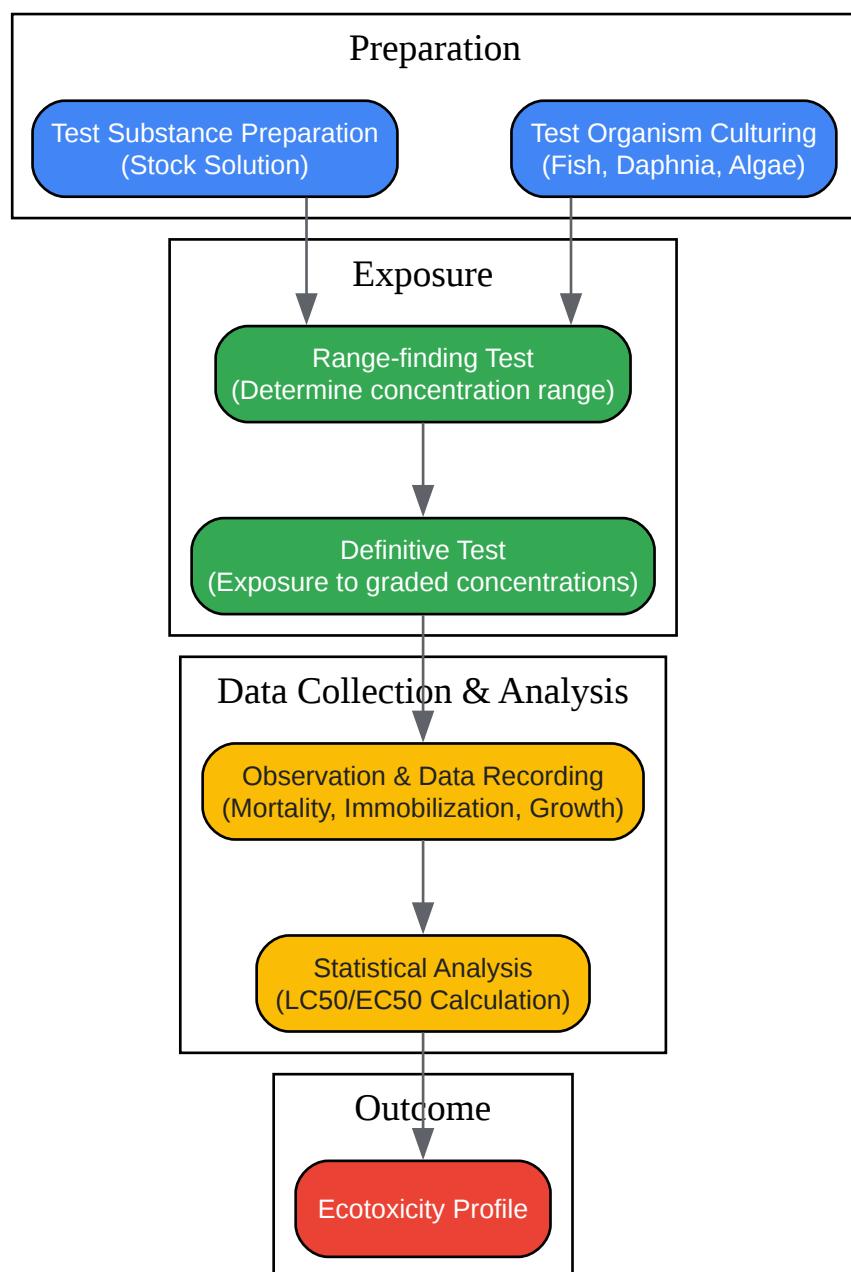
Experimental Protocols

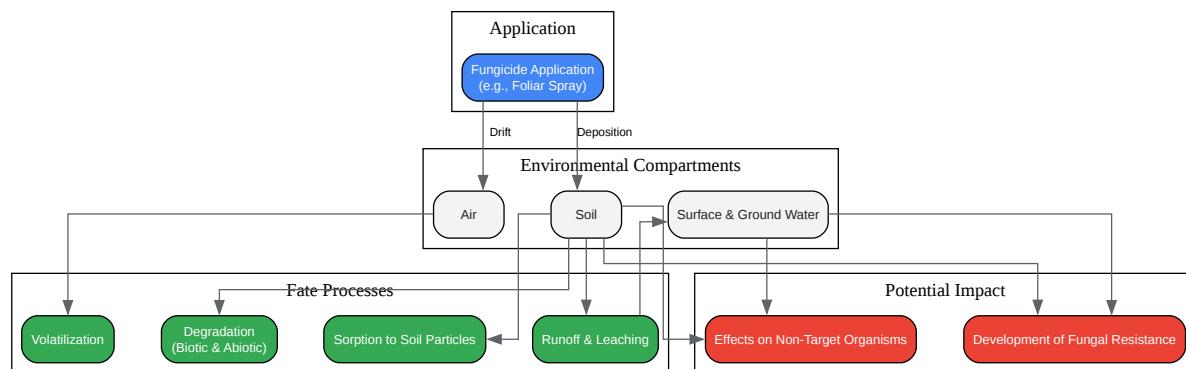
The ecotoxicological data presented in this guide are typically generated following standardized international guidelines to ensure consistency and comparability. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of guidelines for the testing of chemicals. Key protocols relevant to the data in this guide include:

1. OECD Test Guideline 203: Fish, Acute Toxicity Test[4][14][15][16][17] This guideline outlines a method to determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period. Fish are exposed to a range of concentrations of the test substance under controlled conditions. Mortalities are recorded at 24, 48, 72, and 96 hours.
2. OECD Test Guideline 202: Daphnia sp., Acute Immobilisation Test[7][9][18][19][20] This test assesses the acute toxicity of a substance to Daphnia magna, a small freshwater crustacean. Young daphnids are exposed to various concentrations of the test substance for 48 hours. The endpoint is the effective concentration (EC50) that causes immobilization (inability to swim) in 50% of the test organisms.
3. OECD Test Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test[21][22][23][24][25] This guideline evaluates the effect of a substance on the growth of freshwater algae. Algal cultures are exposed to different concentrations of the test substance over 72 hours. The endpoint is the EC50, the concentration that causes a 50% reduction in algal growth or biomass compared to a control group.
4. OECD Test Guideline 307: Aerobic and Anaerobic Transformation in Soil[26][27][28][29][30] This guideline is used to determine the rate and route of degradation of a chemical in soil under both aerobic and anaerobic conditions. The test substance, typically radiolabeled, is applied to soil samples and incubated under controlled temperature and moisture. The rate of disappearance of the parent compound and the formation of metabolites are monitored over time to calculate the half-life (DT50).

Visualizing Environmental Assessment Workflows

To provide a clearer understanding of the processes involved in assessing the environmental impact of fungicides, the following diagrams, generated using the DOT language, illustrate a typical experimental workflow and the environmental fate of these compounds.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. researchgate.net [researchgate.net]
- 4. oecd.org [oecd.org]
- 5. researchgate.net [researchgate.net]
- 6. Toxicity of Difenoconazole and Atrazine and Their Photodegradation Products on Aquatic Biota: Environmental Implications in Countries Lacking Good Agricultural Practices - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. eurofins.it [eurofins.it]
- 8. Loss of Propiconazole and Its Four Stereoisomers from the Water Phase of Two Soil-Water Slurries as Measured by Capillary Electrophoresis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Dissipation of epoxiconazole in the paddy field under subtropical conditions of Taiwan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. DISSIPATION OF EPOXICONAZOLE IN THE PADDY FIELD UNDER SUBTROPICAL CONDITIONS OF TAIWAN | Semantic Scholar [semanticscholar.org]
- 14. biotecnologiebt.it [biotecnologiebt.it]
- 15. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 16. Fish toxicity - acute toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 17. eurofins.com.au [eurofins.com.au]
- 18. biotecnologiebt.it [biotecnologiebt.it]
- 19. OECD 202: Daphnia Sp., Immobilization Test - Situ Biosciences [situbiosciences.com]
- 20. shop.fera.co.uk [shop.fera.co.uk]
- 21. shop.fera.co.uk [shop.fera.co.uk]
- 22. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 23. oecd.org [oecd.org]
- 24. eurofins.com.au [eurofins.com.au]
- 25. oecd.org [oecd.org]
- 26. oecd.org [oecd.org]
- 27. OECD 307: Aerobic and Anaerobic Transformation in Soil | ibacon GmbH [ibacon.com]
- 28. biotecnologiebt.it [biotecnologiebt.it]
- 29. catalog.labcorp.com [catalog.labcorp.com]
- 30. oecd.org [oecd.org]

- To cite this document: BenchChem. [An assessment of the environmental impact of Pefurazoate compared to other azole fungicides.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b017192#an-assessment-of-the-environmental-impact-of-pefurazoate-compared-to-other-azole-fungicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com